

Technical Guide: Spectroscopic Characterization of 3-[(4-Cyanophenoxy)methyl]benzohydrazide[1]

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Compound of Interest

Compound Name:	3-[(4-Cyanophenoxy)methyl]benzohydrazide
CAS No.:	438219-44-4
Cat. No.:	B455824

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Molecular Profile & Synthesis Context

Compound Name: **3-[(4-Cyanophenoxy)methyl]benzohydrazide** CAS Registry Number: N/A (Novel Intermediate) Molecular Formula:

Exact Mass: 267.1008 Da Molecular Weight: 267.29 g/mol [1]

Synthetic Origin

To understand the impurity profile and spectral splitting, one must understand the synthesis.[1][2][3] This molecule is typically synthesized via a two-step sequence:[1][3]

- Williamson Ether Synthesis: Reaction of methyl 3-(bromomethyl)benzoate with 4-cyanophenol using in refluxing acetone/acetonitrile.[1][2][3]
- Hydrazinolysis: Nucleophilic acyl substitution of the ester intermediate with hydrazine hydrate in ethanol.[1][2][3]

Key Structural Features for Spectroscopy:

- Nitrile (CN): A distinct diagnostic handle in IR and Carbon NMR.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Methylene Linker (): A singlet integrating to 2H, critical for confirming the ether linkage.[\[1\]](#)[\[2\]](#)
- Hydrazide (): Exchangeable protons and a carbonyl shift distinct from the ester precursor.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Infrared Spectroscopy (FT-IR)

Methodology: KBr Pellet or ATR (Attenuated Total Reflectance).[\[1\]](#)[\[2\]](#)[\[3\]](#) Diagnostic Focus: Confirmation of the nitrile group and the conversion of ester to hydrazide.

Spectral Assignments[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Functional Group	Frequency ()	Intensity	Description
N-H Stretching	3300 – 3200	Medium, Broad	Characteristic doublet/broad band for primary and secondary amines of the hydrazide (). ^[1]
C N Stretching	2225 – 2215	Strong, Sharp	Primary Diagnostic. The nitrile group on the phenoxy ring is distinct and isolated from other regions. ^[1] ^[2] ^[3]
C=O Stretching	1665 – 1650	Strong	Amide I band. ^[1] ^[2] ^[3] Lower frequency than the precursor ester (~1720), confirming hydrazinolysis.
C=C Aromatic	1605, 1580	Medium	Skeletal vibrations of the benzene rings. ^[1] ^[2]
C-O-C Stretching	1245 – 1230	Strong	Asymmetric stretching of the aryl-alkyl ether linkage. ^[1] ^[2] ^[3]

“

Analyst Note: The disappearance of the ester carbonyl peak at 1720

and the appearance of the N-H doublet are the "Go/No-Go" signals for reaction completion.^{[1][3]}

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Dimethyl sulfoxide-d6) is the standard solvent due to the solubility of the polar hydrazide group and the ability to observe exchangeable protons.^{[1][3]}

NMR Data (400 MHz, DMSO-)

The spectrum is characterized by two distinct aromatic systems separated by a methylene singlet.^{[1][2][3]}

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
9.85	Singlet (s)	1H		Amide proton (exchangeable with D ₂ O). ^[1]
7.95	Singlet (s)	1H	Ar-H (H2)	Isolated proton between carbonyl and linker on the benzoyl ring. ^[1] ^[2] ^[3]
7.85	Doublet (d)	1H	Ar-H (H6)	Ortho to carbonyl; coupling with H5. ^[1] ^[2] ^[3]
7.78	Doublet (d)	2H	Ar'-H (H3', H5')	Phenoxy ring: Ortho to CN (deshielded by nitrile). ^[1] ^[2] AA'BB' system. ^[1] ^[2] ^[3]
7.60	Doublet (d)	1H	Ar-H (H4)	Ortho to methylene linker. ^[1] ^[2] ^[3]
7.50	Triplet (t)	1H	Ar-H (H5)	Meta proton of the benzoyl ring. ^[1] ^[2] ^[3]
7.15	Doublet (d)	2H	Ar'-H (H2', H6')	Phenoxy ring: Ortho to ether oxygen (shielded). ^[1] ^[2]

AA'BB' system.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

5.25

Singlet (s)

2H

Linker. Sharp singlet confirming the bridge integrity.

4.50

Broad (br s)

2H

Terminal hydrazide protons (often broadened or absent if wet).[\[1\]](#)
[\[2\]](#)[\[3\]](#)

NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Assignment	Note
165.8		Hydrazide carbonyl.[1]
161.5	Ar'- -O	Phenoxy carbon attached to oxygen.[1][3]
137.2	Ar- -Linker	Benzoyl carbon attached to methylene.[1][3]
134.5	Ar- -CO	Benzoyl carbon attached to carbonyl.[1][3]
134.0	Ar'- H (Ortho to CN)	Deshielded by electron-withdrawing CN group.[1][3]
131.0	Ar- H (C6)	Benzoyl ring.[1][2][3][4]
129.0	Ar- H (C5)	Benzoyl ring.[1][2][3][4]
127.5	Ar- H (C2)	Benzoyl ring.[1][2][3][4]
126.8	Ar- H (C4)	Benzoyl ring.[1][2][3][4]
119.2		Nitrile Carbon. Diagnostic peak.[1][2][3]
116.5	Ar'- H (Ortho to O)	Shielded by electron-donating Oxygen.[1][3]
104.0	Ar'-	Quaternary carbon attached to nitrile.[1][3]

-CN

69.5

Benzylic methylene carbon.[1]
[2][3]

Mass Spectrometry (ESI-MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode (

ve).[1][2][3] Theoretical Exact Mass: 267.10[1][2][3]

Fragmentation Analysis

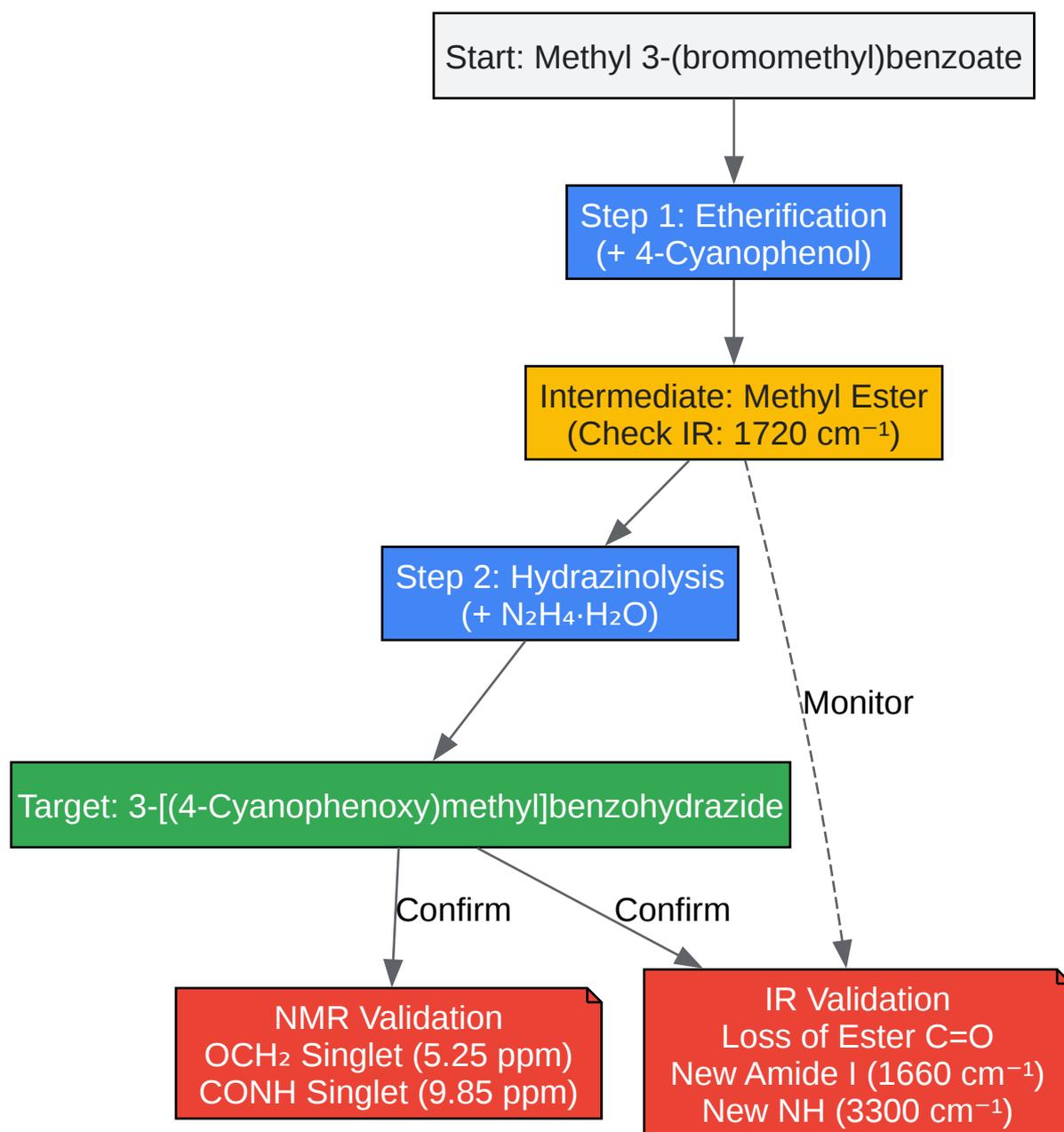
The mass spectrum typically displays the protonated molecular ion and characteristic cleavage at the weak heteroatom bonds.[1][2][3]

- : Observed at m/z 268.1.[1][2][3] Base peak in soft ionization.[1][2][3]
- : Frequently observed adduct at m/z 290.1.[1][2][3]
- Fragment m/z 237: Loss of the terminal hydrazine group (, -30 Da) or cleavage of .[1]
- Fragment m/z 118: Cyanophenoxy cation or related radical, resulting from ether cleavage.[1]
- Fragment m/z 135: Benzoyl cation derivative.[1][2][3]

Visual Workflows

Synthesis & Characterization Logic

The following diagram illustrates the logical flow from starting materials to the final spectroscopic validation, highlighting the "Checkpoints" where specific data confirms the structure.

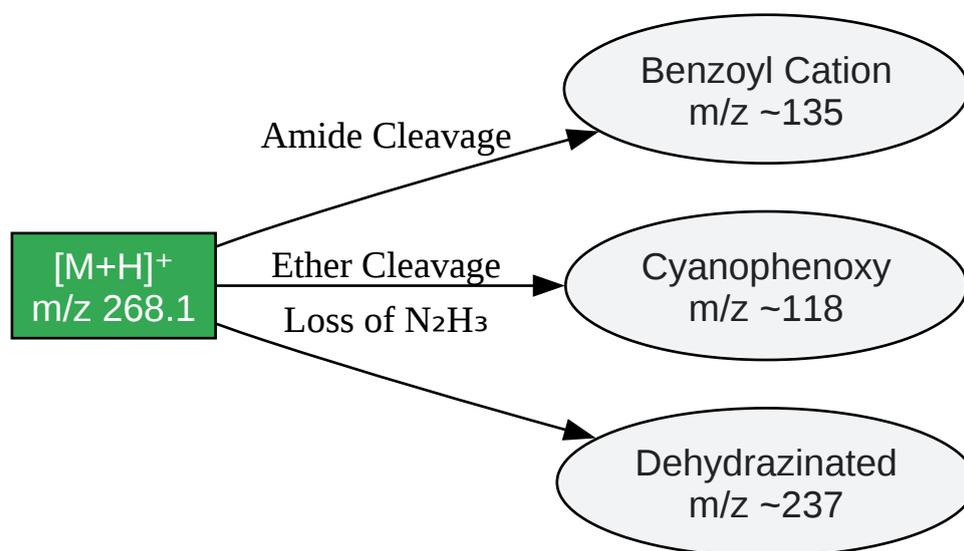


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Caption: Synthesis pathway with integrated spectroscopic checkpoints for process validation.

Mass Spec Fragmentation Logic

A visualization of how the molecule breaks down under ionization, aiding in structural confirmation.^{[1][2][3]}



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Caption: Predicted ESI-MS fragmentation pathways for structural verification.

References

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